Pan-Coronavirus Activity of ALG-097558: A Technical Whitepaper

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Compound of Interest

Compound Name: *ALG-097558*

Cat. No.: *B15568079*

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Executive Summary

ALG-097558 is a novel, orally bioavailable, small-molecule inhibitor of the coronavirus 3-chymotrypsin-like protease (3CLpro), a critical enzyme for viral replication.[1][2][3] Preclinical data demonstrate that **ALG-097558** exhibits potent pan-coronavirus activity, showing efficacy against a broad spectrum of coronaviruses, including multiple variants of SARS-CoV-2, SARS-CoV, MERS-CoV, and common human coronaviruses.[1][2] Developed by Aligos Therapeutics in collaboration with KU Leuven, this compound is a promising candidate for the treatment and prevention of COVID-19 and potential future coronavirus outbreaks.[4][5] A key advantage of **ALG-097558** is its potential for twice-daily oral administration without the need for a pharmacokinetic booster like ritonavir.[3][6]

Mechanism of Action: Targeting the Viral 3CL Protease

The primary target of **ALG-097558** is the 3CL protease (also known as the main protease, Mpro), a viral cysteine protease essential for the coronavirus life cycle.[3][7] After the virus

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enters a host cell, it releases its genomic RNA, which is translated into two large polyproteins, pp1a and pp1ab. The 3CL protease is responsible for cleaving these polyproteins at multiple sites to release functional non-structural proteins (nsps) that are vital for viral replication and transcription.[3] By inhibiting the 3CL protease, **ALG-097558** blocks this crucial processing step, thereby halting viral replication.[7]

The highly conserved nature of the 3CL protease across different coronaviruses is the basis for **ALG-097558**'s broad-spectrum activity and suggests a high barrier to the development of resistance.[4][5]

Below is a diagram illustrating the role of 3CL protease in the coronavirus replication cycle and the inhibitory action of **ALG-097558**.

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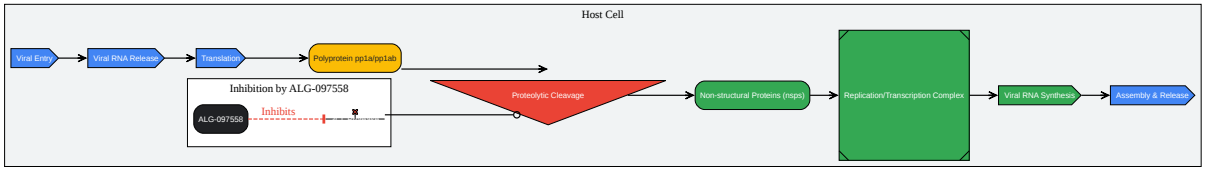

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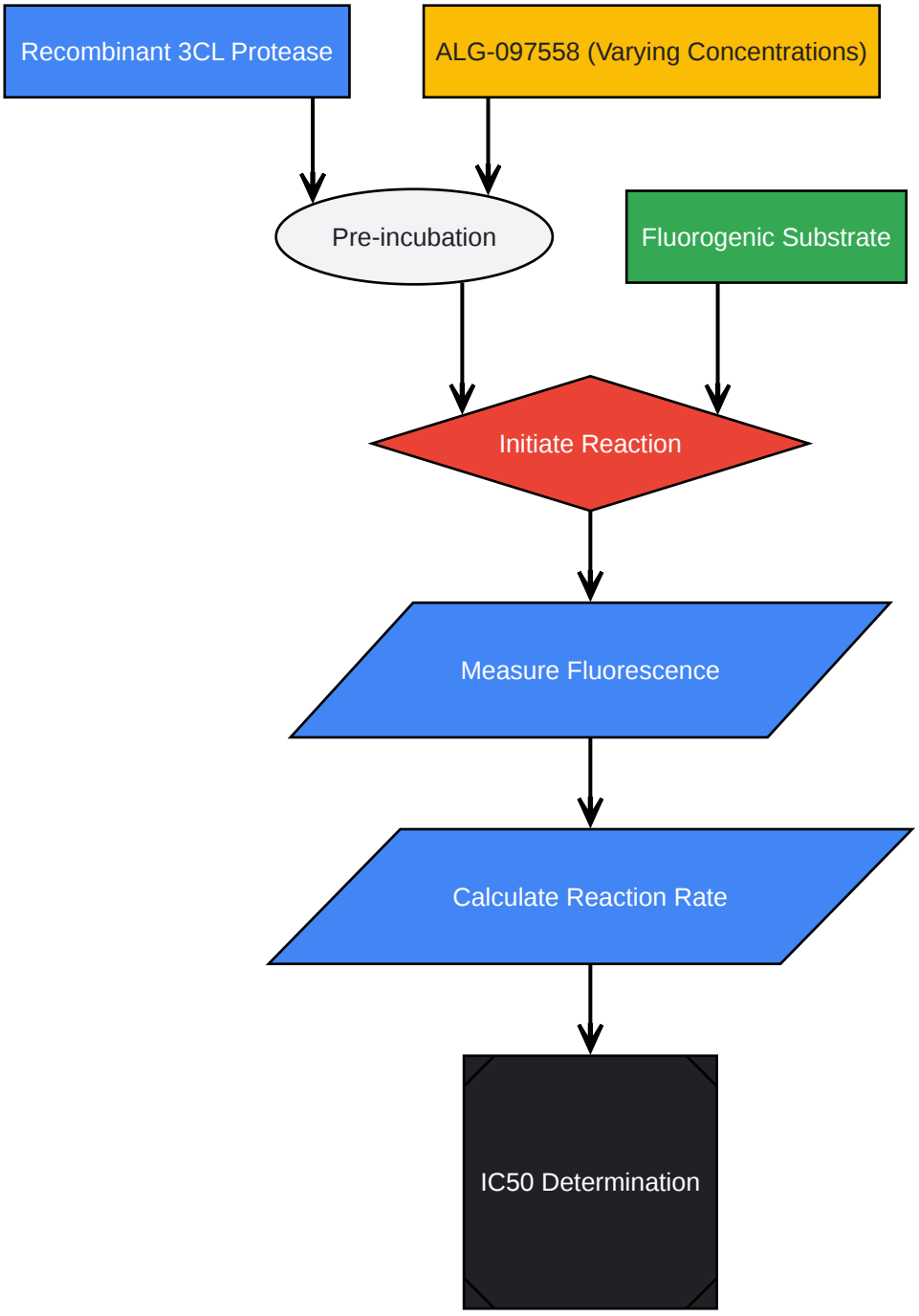

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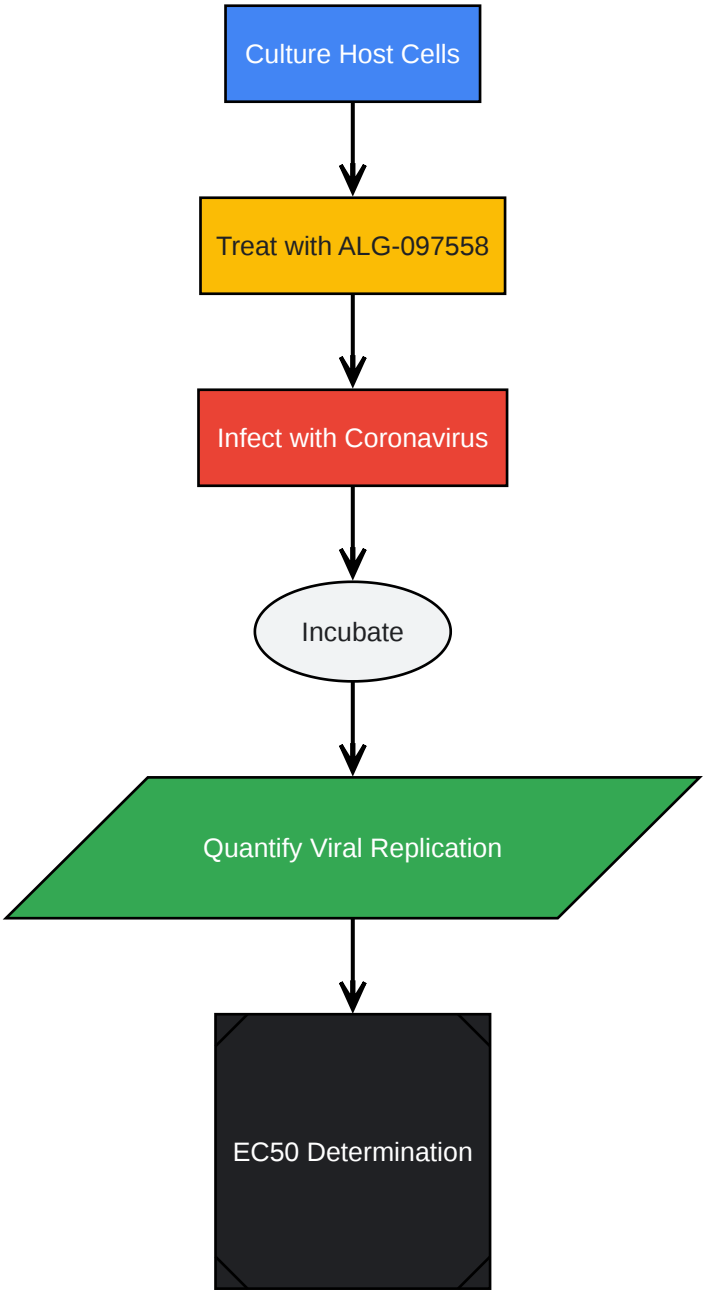

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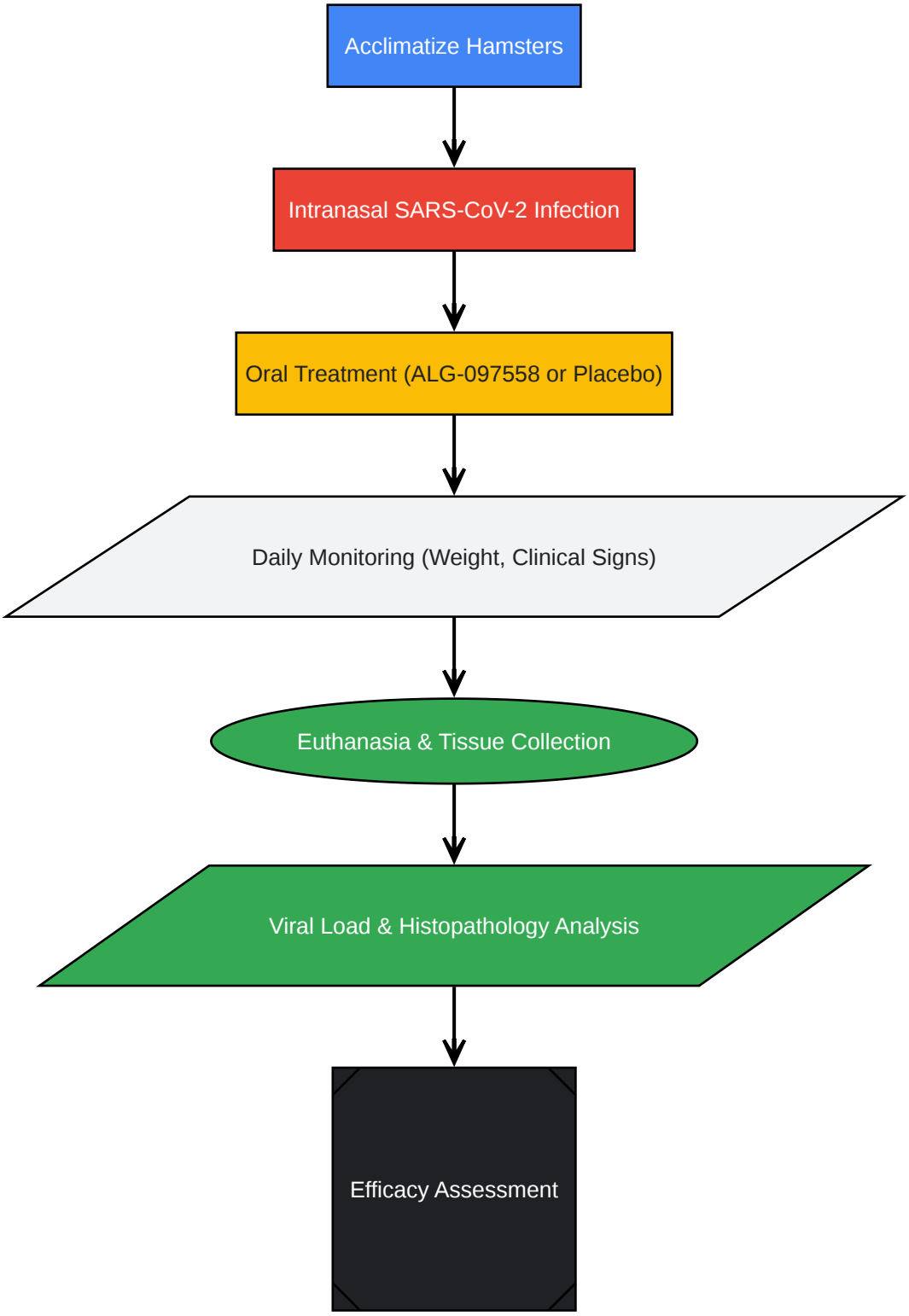

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